

Physical properties of Glauberite including hardness and cleavage

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Compound of Interest

Compound Name: *Glauberite*

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A Technical Guide to the Physical Properties of Glauberite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical properties of **Glauberite** ($\text{Na}_2\text{Ca}(\text{SO}_4)_2$), with a specific focus on its hardness and cleavage. The information is presented to be a valuable resource for scientific research and applications where the mineral's characteristics are of importance.

Quantitative Physical Properties of Glauberite

The following table summarizes the key quantitative physical properties of **Glauberite** for easy reference and comparison.

Physical Property	Value	Notes
Mohs Hardness	2.5 - 3[1][2][3][4][5][6]	Relatively soft, can be scratched by a copper penny.
Cleavage	Perfect on {001}, Imperfect on {110}[1][2][7]	The basal cleavage is the most prominent.[3][5]
Specific Gravity	2.75 - 2.85[2][7]	
Crystal System	Monoclinic[2][3][7]	
Refractive Index	$n\alpha = 1.507 - 1.515$, $n\beta = 1.527 - 1.535$, $n\gamma = 1.529 - 1.536$ [7]	Biaxial negative optical character.
Birefringence	$\delta = 0.022$ [7]	
2V Angle	24° to 34°[7]	

Experimental Protocols

Detailed methodologies for determining the hardness and cleavage of minerals like **Glauberite** are crucial for accurate characterization.

The Mohs scale of mineral hardness is a qualitative ordinal scale that characterizes the scratch resistance of various minerals through the ability of a harder material to scratch a softer material.[8]

Objective: To determine the relative hardness of a **Glauberite** sample by comparing it with a set of standard minerals or common objects of known hardness.

Materials:

- **Glauberite** sample with a fresh, clean surface.
- A set of Mohs hardness points or a standard Mohs hardness kit (containing minerals from talc to quartz).
- Common objects for hardness testing: a fingernail (hardness ≈ 2.5), a copper penny (hardness ≈ 3.5), a steel knife blade or nail (hardness ≈ 5.5), and a piece of glass (hardness

≈ 5.5).^[9]

- A magnifying glass or microscope to inspect for a scratch.

Procedure:

- Sample Preparation: Select a fresh, clean, and smooth surface on the **Glauberite** specimen to be tested.^[10]
- Scratch Test Initiation: Begin with a material of a hardness you suspect is softer than **Glauberite**. For instance, a fingernail (hardness of 2.5).^[11]
- Execution of the Scratch Test: Hold the **Glauberite** sample firmly. Press the point of the testing object (e.g., a fingernail) firmly against the surface of the **Glauberite**.^[10]
- Observation: Observe the tested surface for an etched line. Rub the surface with your finger to ensure that it is a genuine scratch and not just a trail of powder from the softer material.^[10]
- Iterative Testing:
 - If the initial object does not scratch the **Glauberite**, select the next harder object in the scale (e.g., a copper penny) and repeat the test on a fresh part of the **Glauberite** surface.
 - If the initial object does scratch the **Glauberite**, the mineral's hardness is less than that of the testing object.
- Determining the Hardness Range: The hardness of the **Glauberite** sample lies between the hardness of the hardest material that it can scratch and the softest material that can scratch it.^[8] For **Glauberite**, it will be scratched by a copper penny but will scratch a fingernail.

Cleavage is the tendency of a mineral to break along flat, planar surfaces that are determined by zones of weakness in the crystal lattice.^[12]

Objective: To identify the number of cleavage planes, their quality (perfect, good, fair, poor), and the angles between them in a **Glauberite** sample.

Materials:

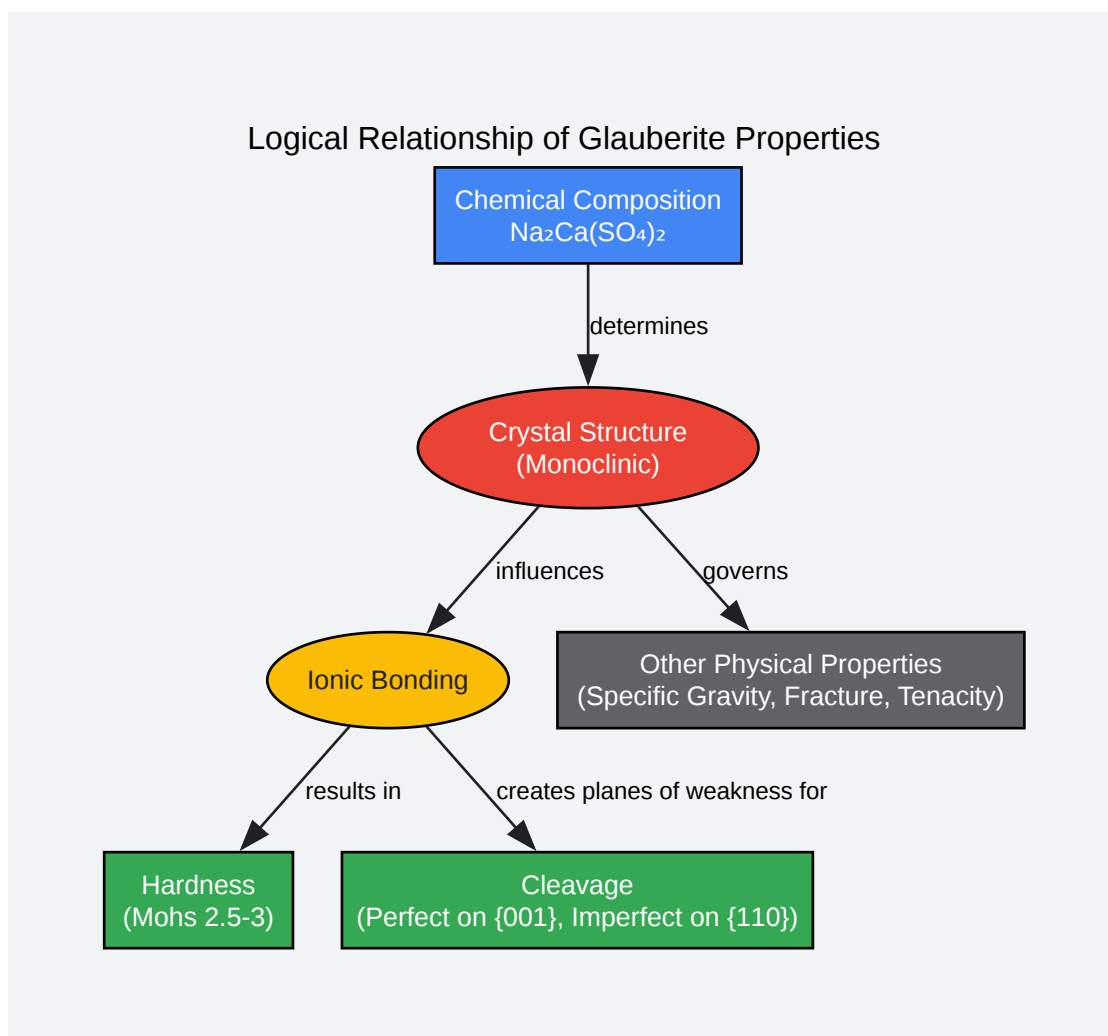
- **Glauberite** sample.
- A rock hammer or a similar tool to induce fracture.[\[13\]](#)[\[14\]](#)
- Safety goggles are mandatory.[\[13\]](#)[\[14\]](#)
- A goniometer for precise angle measurement (optional, for advanced analysis).
- A magnifying glass or microscope for observing the broken surfaces.

Procedure:

- Safety Precautions: All participants must wear safety goggles to protect their eyes from flying mineral fragments.[\[14\]](#)
- Sample Preparation: Examine the initial **Glauberite** specimen to note any existing flat surfaces that may be indicative of cleavage planes.[\[14\]](#)
- Inducing Fracture: Securely hold the **Glauberite** sample. With the rock hammer, deliver a sharp, controlled strike to the mineral.[\[14\]](#) The intent is to break the mineral, not to crush it.
- Observation of Broken Surfaces: Carefully examine the resulting fragments. Look for the presence of smooth, flat, reflective surfaces. These are the cleavage planes.[\[15\]](#)
- Characterizing the Cleavage:
 - Number of Directions: Count the number of non-parallel flat surfaces. **Glauberite** will exhibit one direction of perfect cleavage and another of imperfect cleavage.[\[1\]](#)[\[2\]](#)
 - Quality of Cleavage: Describe the quality of the cleavage planes. "Perfect" cleavage will result in smooth, highly reflective surfaces. "Imperfect" cleavage will result in less defined, somewhat irregular surfaces.
 - Angles between Cleavage Planes: If multiple cleavage directions are present, observe the angles at which they intersect. This is a key diagnostic feature.

Visualization of Glauberite's Properties

The following diagram illustrates the relationship between the fundamental chemical composition of **Glauberite** and its resulting physical properties.



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Caption: Relationship between **Glauberite**'s composition and its physical properties.

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References

- 1. handbookofmineralogy.org [handbookofmineralogy.org]
- 2. mindat.org [mindat.org]
- 3. galleries.com [galleries.com]
- 4. minerals.net [minerals.net]
- 5. Glauberite - Celestial Earth Minerals [celestialearthminerals.com]
- 6. allmineralsrock.com [allmineralsrock.com]
- 7. Glauberite - Wikipedia [en.wikipedia.org]
- 8. Mohs scale - Wikipedia [en.wikipedia.org]
- 9. Mohs Hardness Scale (U.S. National Park Service) [nps.gov]
- 10. rocksandminerals.com [rocksandminerals.com]
- 11. superchargedscience.com [superchargedscience.com]
- 12. gemsociety.org [gemsociety.org]
- 13. Mineral Cleavage: a practical experiment [serc.carleton.edu]
- 14. maine.gov [maine.gov]
- 15. Mineral Study Guide - Cleavage [omg.georockme.com]
- To cite this document: BenchChem. [Physical properties of Glauberite including hardness and cleavage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1149158#physical-properties-of-glauberite-including-hardness-and-cleavage>]

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